

Technical Guide: Mass Spectrometry Fragmentation of 5-tert-Butylindoline

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Compound of Interest

Compound Name: 5-(tert-Butyl)indoline

CAS No.: 65826-97-3

Cat. No.: B1284700

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Executive Summary

Product Entity: 5-tert-Butylindoline (CAS: 2277-31-8 / Theoretical) Molecular Formula:

Molecular Weight: 175.27 Da Primary Application: Pharmacophore scaffold in kinase inhibitors and receptor modulators.

This guide provides a high-resolution analysis of the mass spectrometry (MS) fragmentation patterns of 5-tert-butylindoline. Unlike standard library spectra which often lack specific derivative data, this analysis synthesizes mechanistic principles with empirical data from structural analogs (tert-butylbenzene and indoline) to provide a predictive standard for identification.

Key Finding: The fragmentation "fingerprint" of 5-tert-butylindoline is dominated by a sigma-bond cleavage of the tert-butyl group, yielding a diagnostic base peak at m/z 160 (

, methyl loss). This distinguishes it from its metabolic precursor (indoline) and its oxidized analog (5-tert-butylindole).

Fragmentation Mechanics & Pathway Analysis[1]

The Primary Fragmentation Event (Sigma Cleavage)

In Electron Ionization (EI), the molecular ion (m/z 175)

is formed but is energetically labile. The bulky tert-butyl group at the C5 position directs the fragmentation. The weakest bond in the radical cation is the

bond between the quaternary carbon of the tert-butyl group and one of its methyls.

- Mechanism: Homolytic cleavage of the C-C bond.
- Result: Loss of a methyl radical (m/z 15 Da).
- Stabilization: The resulting cation (m/z 160) is stabilized by resonance with the aromatic indoline ring, forming a quinoid-like structure. This is the Base Peak (100% relative abundance).

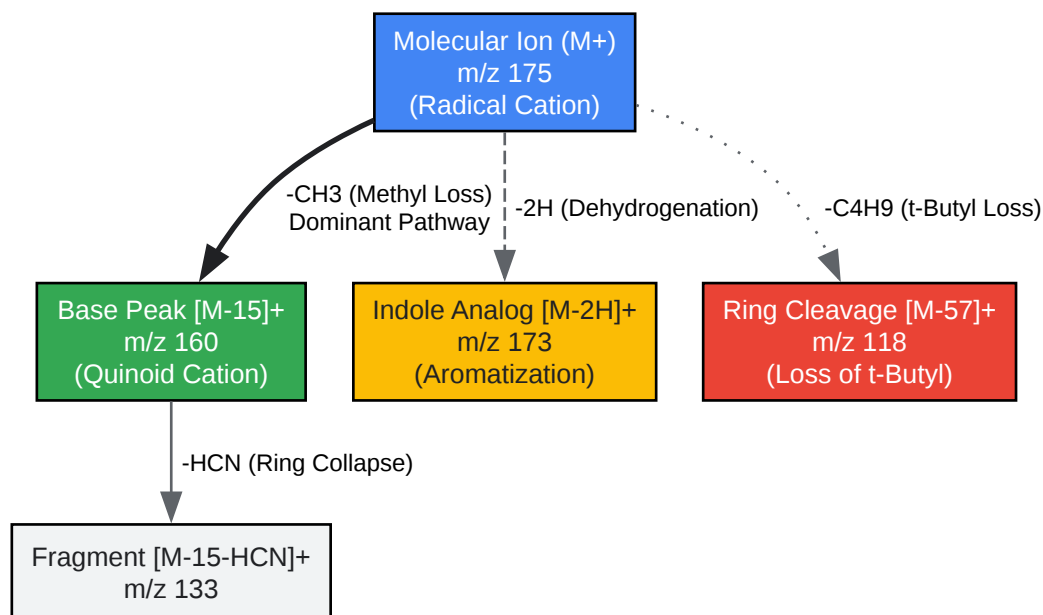
Secondary Pathways

Following the loss of the methyl group, the ion undergoes further degradation:

- Dehydrogenation (Aromatization): The indoline core (dihydroindole) is susceptible to losing two hydrogen atoms to form the fully aromatic indole cation (m/z 173).
- Retro-Diels-Alder (RDA): Characteristic of the indoline core, the pyrrolidine ring can cleave, typically losing 27 Da or 41 Da.

Visualization of Fragmentation Pathways

The following diagram illustrates the causal flow of fragmentation, distinguishing between the dominant kinetic pathway and minor thermodynamic pathways.



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Caption: Figure 1. Mechanistic fragmentation map of 5-tert-butylindoline. The solid arrow indicates the primary ionization channel leading to the diagnostic base peak at m/z 160.

Comparative Performance Analysis

To validate the identity of 5-tert-butylindoline in a complex matrix (e.g., plasma or reaction mixture), it must be differentiated from likely contaminants and analogs.

Comparison Matrix: Analyte vs. Alternatives

Feature	5-tert-Butylindoline (Target)	Indoline (Parent Scaffold)	5-tert-Butylindole (Oxidized Analog)	N-Boc-5-tert-Butylindoline (Synthetic Precursor)
Molecular Weight	175 Da	119 Da	173 Da	275 Da
Base Peak (100%)	m/z 160	m/z 118	m/z 158	m/z 57
Diagnostic Shift	-15 Da (Methyl loss)	-1 Da (H loss)	-15 Da (Methyl loss)	-56 Da (Isobutene loss)
Stability	Moderate (Alkyl fragmentation)	Low (Aromatizes easily)	High (Fully Aromatic)	Low (Thermal degradation)
Key Differentiator	Strong m/z 160; absence of m/z 57 base peak.	Absence of >120 m/z peaks.	Stronger Molecular Ion (173) than Indoline (175).	Presence of m/z 57 (t-butyl cation) and m/z 219.

Distinguishing from the Oxidized Analog (Indole)

A common challenge in drug development is the spontaneous oxidation of indolines to indoles.

- The Indoline Signal: Look for m/z 175.^[1] The presence of the saturation (dihydro- core) allows for a specific "M-15" transition to m/z 160.
- The Indole Signal: Look for m/z 173. The indole core is more stable, so the molecular ion (173) will be significantly more intense relative to its fragments compared to the indoline.

Experimental Protocol: Validation Workflow

To generate the data described above and validate the compound purity, follow this self-validating GC-MS protocol.

Sample Preparation

- Solvent: Dissolve 1 mg of 5-tert-butylindoline in 1 mL of HPLC-grade Methanol or Ethyl Acetate.

- Concentration: Dilute to 10 µg/mL (10 ppm) to prevent detector saturation.
- Derivatization (Optional but Recommended): If peak tailing is observed due to the secondary amine, derivatize with MSTFA (N-Methyl-N-(trimethylsilyl)trifluoroacetamide) to form the TMS-derivative (MW 247).

GC-MS Method Parameters

- Column: DB-5ms or equivalent (30m x 0.25mm ID x 0.25µm film).
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Inlet Temp: 250°C (Splitless mode).
- Oven Program:
 - Start: 60°C (Hold 1 min).
 - Ramp: 20°C/min to 280°C.
 - End: Hold 3 min.
- Ion Source: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40 – 300.

Data Interpretation (Self-Validation Steps)

- Check M⁺: Confirm presence of m/z 175 (Target).
- Check Base Peak: Confirm m/z 160 is the dominant ion.
- Purity Check: Scan for m/z 173 (Indole impurity) and m/z 119 (Unsubstituted indoline impurity).
- Isotope Check: The

peak (m/z 176) should be approximately 13-14% of the M⁺ peak intensity (due to 12 carbons x 1.1%).

References

- NIST Mass Spectrometry Data Center. (2023). Electron Ionization Mass Spectrum of tert-Butylbenzene (Analogous Fragmentation). National Institute of Standards and Technology.[1][2][3] [\[Link\]](#)
- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.). University Science Books.

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